

An In-depth Technical Guide to 1,4-Diphenoxybenzene

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Compound of Interest

Compound Name: 1,4-Diphenoxybenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and analysis of **1,4-Diphenoxybenzene**. This diaryl ether is a valuable building block in organic synthesis and materials science.^[1]

Core Molecular Information

1,4-Diphenoxybenzene, also known as hydroquinone diphenyl ether, is an aromatic organic compound.^{[2][3]} Its structure consists of a central benzene ring substituted with two phenoxy groups at the para positions (1 and 4).^[4] This symmetrical arrangement influences its physical properties and potential applications.

Molecular Formula and Weight

The chemical formula for **1,4-Diphenoxybenzene** is $C_{18}H_{14}O_2$.^{[1][2][4][5][6]} Its molecular weight is approximately 262.31 g/mol.^{[3][4]}

Physicochemical Data

The following table summarizes key quantitative data for **1,4-Diphenoxybenzene**, providing a valuable reference for experimental design and material evaluation.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₄ O ₂	[1][2][4][5][6]
Molecular Weight	262.31 g/mol	[3][4]
Appearance	White to light yellow crystalline solid/powder	[4]
Melting Point	73-78 °C	[4]
Boiling Point	~182 °C at 2.3 mmHg	[4]
Purity (by GC)	>98.0%	[7]

Experimental Protocols

Detailed experimental protocols are highly dependent on the specific laboratory, scale, and desired purity. The following sections outline the general methodologies for the synthesis and characterization of **1,4-Diphenoxybenzene**.

Synthesis Methodology: Ullmann Condensation

A common method for synthesizing diaryl ethers like **1,4-Diphenoxybenzene** is the Ullmann condensation.[8][9] This reaction involves the copper-catalyzed coupling of an aryl halide with a phenol.[8][9]

General Protocol:

- **Reactants:** The synthesis typically involves the reaction of 1,4-dihalobenzene (e.g., 1,4-dichlorobenzene) with phenol in the presence of a base (e.g., potassium carbonate) and a copper catalyst.[4]
- **Solvent:** A high-boiling point polar solvent such as N-methylpyrrolidone (NMP) or dimethylformamide (DMF) is often used.[10]
- **Temperature:** The reaction generally requires elevated temperatures, often exceeding 100°C, to proceed efficiently.[10]

- **Work-up and Purification:** After the reaction is complete, the mixture is cooled and typically subjected to an aqueous work-up to remove the base and inorganic salts. The crude product is then purified, commonly through recrystallization or column chromatography, to yield pure **1,4-Diphenoxybenzene**.

Note: Modern variations of the Ullmann reaction may employ soluble copper catalysts with specific ligands to achieve higher yields and milder reaction conditions.[\[8\]](#)[\[11\]](#)

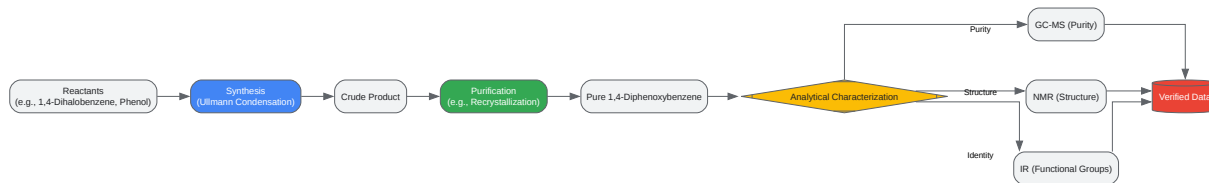
Analytical Characterization

The identity and purity of synthesized **1,4-Diphenoxybenzene** are typically confirmed using standard analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a preferred method for assessing the purity of volatile and semi-volatile compounds like **1,4-Diphenoxybenzene** due to its high resolution and sensitivity.[\[12\]](#) The mass spectrum provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR spectroscopy is used to confirm the molecular structure of **1,4-Diphenoxybenzene** by analyzing the chemical shifts and coupling patterns of the protons on the aromatic rings.[\[13\]](#)
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the C-O-C ether linkage and the aromatic C-H bonds.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **1,4-Diphenoxybenzene**.



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Caption: A logical workflow for the synthesis and characterization of **1,4-Diphenoxybenzene**.

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